Technical Profile: 2-(5-Chloro-2-ethoxyphenyl)ethan-1-amine[1][2]

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Compound of Interest

Compound Name:	*2-(5-chloro-2-ethoxyphenyl)ethan-1-amine*
CAS No.:	*910380-95-9*
Cat. No.:	*B6259913*

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Chemical Identity & Core Properties

This compound represents a specific structural motif within the 2,5-substituted phenethylamine class. Unlike the well-known "2C" series (which typically features a 2,5-dimethoxy pattern), this molecule incorporates an ethoxy group at the 2-position and a chlorine atom at the 5-position. It is primarily utilized as a high-value intermediate in medicinal chemistry, particularly in the development of SARS-CoV-2 protease inhibitors and novel GPCR ligands.

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Property	Specification
Systematic Name	2-(5-chloro-2-ethoxyphenyl)ethan-1-amine
Common Synonyms	5-Chloro-2-ethoxyphenethylamine; 5-Cl-2-OEt-PEA
CAS Number (Amine)	Not widely indexed in public registries
CAS (Precursor Aldehyde)	27682-64-0 (5-Chloro-2-ethoxybenzaldehyde)
CAS (Precursor Alcohol)	1378867-73-2 (2-(5-Chloro-2-ethoxyphenyl)ethan-1-ol)
Molecular Formula	$C_{10}H_{14}ClNO$
Molecular Weight	199.68 g/mol
SMILES	CCOc1c(CCN)cc(Cl)cc1
Calculated LogP	~2.3 (Predicted)
pKa	~9.8 (Amine conjugate acid)

Structural Analysis

The molecule consists of a benzene ring substituted with:

- Ethylamine chain (Position 1): The primary pharmacophore for monoamine transporter/receptor interaction.
- Ethoxy group (Position 2): Provides steric bulk and lipophilicity, distinct from the methoxy groups found in mescaline analogs.
- Chlorine atom (Position 5): A metabolic blocking group that enhances half-life and modifies electronic density of the ring.

Synthesis & Manufacturing Protocols

Due to the limited commercial availability of the free amine, it is typically synthesized de novo from the corresponding aldehyde or alcohol. Two primary routes are established: the Henry Reaction (Nitroaldol) and the Alcohol Activation route.

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Route A: The Henry Reaction (Nitrostyrene Reduction)

This is the preferred method for scale-up, utilizing the commercially available aldehyde 27682-64-0.

Step 1: Condensation

Reagents: 5-Chloro-2-ethoxybenzaldehyde, Nitromethane, Ammonium Acetate. Solvent: Glacial Acetic Acid.

- Dissolve 5-chloro-2-ethoxybenzaldehyde (1.0 eq) in glacial acetic acid.
- Add nitromethane (5.0 eq) and ammonium acetate (0.5 eq).
- Reflux for 2–4 hours until TLC confirms consumption of the aldehyde.
- Workup: Cool the mixture. The nitrostyrene intermediate often crystallizes upon cooling or addition of cold water. Filter and recrystallize from IPA/MeOH.
    - Intermediate:5-chloro-2-ethoxy-beta-nitrostyrene.

Step 2: Reduction

Reagents: Lithium Aluminum Hydride (LAH) or $NaBH_4/CuCl_2$. Solvent: Anhydrous THF or Diethyl Ether.

- Prepare a suspension of LAH (3.0 eq) in anhydrous THF under nitrogen atmosphere.
- Add the nitrostyrene (from Step 1) dropwise as a solution in THF. Caution: Exothermic.
- Reflux for 6–12 hours.
- Quench: Follow the Fieser method (n mL H_2O, n mL 15% NaOH, 3n mL H_2O).
- Filter solids and extract the filtrate with DCM.
- Purification: Convert to the Hydrochloride (HCl) salt by bubbling HCl gas through the ethereal solution.

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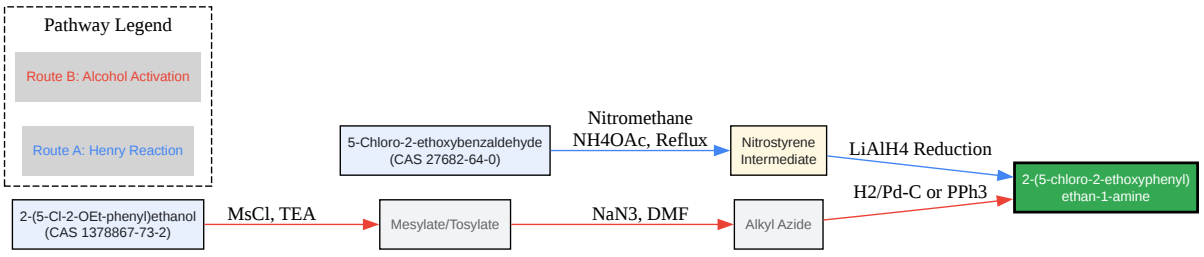
Route B: Alcohol Activation (Azidation)

Utilizes 2-(5-chloro-2-ethoxyphenyl)ethan-1-ol (CAS 1378867-73-2).

- Mesylation: React alcohol with Methanesulfonyl chloride (MsCl) and Triethylamine (TEA) in DCM to form the mesylate.
- Azidation: React mesylate with Sodium Azide (NaN_3) in DMF at 60°C.
- Reduction: Reduce the azide using Staudinger conditions (Triphenylphosphine/H_2O) or Hydrogenation (H_2/Pd-C).

Synthesis Logic Diagram



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Caption: Synthetic pathways for **2-(5-chloro-2-ethoxyphenyl)ethan-1-amine** via Aldehyde condensation (Route A) or Alcohol activation (Route B).

Applications in Drug Discovery

SARS-CoV-2 PLpro Inhibitors

Recent medicinal chemistry campaigns have identified the 5-chloro-2-ethoxyphenyl moiety as a critical scaffold for inhibiting the Papain-Like Protease (PLpro) of SARS-CoV-2.

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- Mechanism: The phenethylamine backbone mimics the peptide substrate, while the 5-chloro and 2-ethoxy substituents occupy specific hydrophobic pockets (S3/S4) within the enzyme's active site, enhancing binding affinity and selectivity over host proteases.

- Significance: This amine serves as the "right-hand" fragment in the synthesis of piperidine-based inhibitors (e.g., GRL-0617 analogs).

GPCR Ligand Design (5-HT Receptors)

The compound is structurally homologous to the 2C-family of psychedelics (specifically 2C-C), differing by the replacement of the 2-methoxy group with a 2-ethoxy group.

- Receptor Profile: Likely acts as a ligand for 5-HT2A and 5-HT2C receptors.[1] The 2-ethoxy substitution typically reduces potency compared to 2-methoxy but may increase selectivity for 5-HT2C or modify intrinsic efficacy (partial agonism).

- NBOMe Precursor: The aldehyde precursor (27682-64-0) is frequently used to synthesize N-benzyl derivatives (NBOMe analogs) where the "NB" moiety carries the 5-chloro-2-ethoxy substitution pattern.

Safety & Handling (SDS Summary)

Hazard Classification (Predicted):

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage) - Applies to free base.

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).

Handling Protocol:

- Storage: Store under inert gas (Argon/Nitrogen) at -20°C. The free amine absorbs CO_2 from the air to form carbonates; convert to HCl salt for long-term stability.

- PPE: Wear chemical-resistant gloves (Nitrile >0.11mm), safety goggles, and a lab coat. Use only in a fume hood.

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- Spill Response: Neutralize spills with weak acid (citric acid) before absorbing with inert material.

References

- Chemical Precursor (Aldehyde): Sigma-Aldrich. Product Specification: 5-Chloro-2-ethoxybenzaldehyde. CAS 27682-64-0.[2] (Representative Link).
- Chemical Precursor (Alcohol): ChemScene. 2-(5-Chloro-2-ethoxyphenyl)ethan-1-ol. CAS 1378867-73-2. .
- Medicinal Chemistry Application:Insights Into Drug Repurposing, as Well as Specificity and Compound Properties of Piperidine-Based SARS-CoV-2 PLpro Inhibitors. Frontiers in Chemistry, 2021. (Describes the use of the 5-chloro-2-ethoxyphenyl fragment in inhibitor synthesis). .
- Structural Analog Pharmacology:Pharmacology of 2C-C and related phenethylamines. (Contextual reference for 5-chloro-substituted phenethylamines).

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Sources

- 1. Mescaline - Wikipedia [en.wikipedia.org]
- 2. 2-ETHOXYBENZAMIDE (938-73-8) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- To cite this document: BenchChem. [Technical Profile: 2-(5-Chloro-2-ethoxyphenyl)ethan-1-amine[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6259913/docs#technical-profile-2-5-chloro-2-ethoxyphenyl-ethan-1-amine-1-2]

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